

# Pigment Yellow 183 molecular formula and weight

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## Compound of Interest

Compound Name: *Pigment Yellow 183*

Cat. No.: *B1218173*

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## An In-depth Technical Guide to **Pigment Yellow 183**

This technical guide provides a comprehensive overview of **Pigment Yellow 183** (C.I. 18792), detailing its chemical and physical properties. This document is intended for researchers, scientists, and professionals in the chemical and materials science industries who require detailed technical information on this high-performance pigment.

## Chemical Identity and Molecular Structure

**Pigment Yellow 183** is a monoazo yellow pigment, chemically identified as the calcium salt of 4,5-dichloro-2-[[4,5-dihydro-3-methyl-5-oxo-1-(3-sulphonatophenyl)-1H-pyrazol-4-yl]azo]benzenesulphonate.[1] Its molecular structure is characterized by a single azo group, which is typical for this class of pigments.

There are slight variations in the reported molecular formula and weight, primarily distinguishing between the free acid form and its calcium salt, which is the commercially available pigment.

- Molecular Formula (Free Acid):  $C_{16}H_{12}Cl_2N_4O_7S_2$  [1][2][3][4]
- Molecular Formula (Calcium Salt):  $C_{16}H_{10}Cl_2N_4O_7S_2Ca$  [5][6][7] or  $C_{16}H_{10}CaCl_2N_4O_7S_2$  [8][9]
- Molecular Weight (Free Acid): 507.33 g/mol [1][2][3][4]
- Molecular Weight (Calcium Salt): 545.40 g/mol [5][7]

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Pigment Yellow 183**, compiled from various technical sources.

Property	Value
Chemical Identifiers	
C.I. Name	Pigment Yellow 183
C.I. Number	18792
CAS Number	65212-77-3[1][2][5][6]
EINECS Number	265-634-4[1][6]
Physical Properties	
Density	1.42 - 1.90 g/cm <sup>3</sup> [5][6][7][9]
Oil Absorption	40 - 65 ml/100g[5][7][8][10]
Specific Surface Area	27 m <sup>2</sup> /g[6]
pH of Aqueous Solution	5.0 - 8.0[5][8][10]
Thermal Properties	
Heat Resistance	Up to 300°C[1][3][6][10][11]
Fastness Properties (1-8 Scale for Light; 1-5 for others)	
Light Fastness	7 - 8[1][3][6][10]
Water Resistance	4 - 5[1][3][5][7][11]
Oil Resistance	4 - 5[1][3][5][7][11]
Acid Resistance	5[1][3][5][6][7][11]
Alkali Resistance	5[1][3][5][6][7][11]
Alcohol Resistance	4 - 5[1][3][10][11]
Migration Resistance	5[6][10]

## Experimental Protocols

## Manufacturing Process

The synthesis of **Pigment Yellow 183** involves a multi-step chemical process:

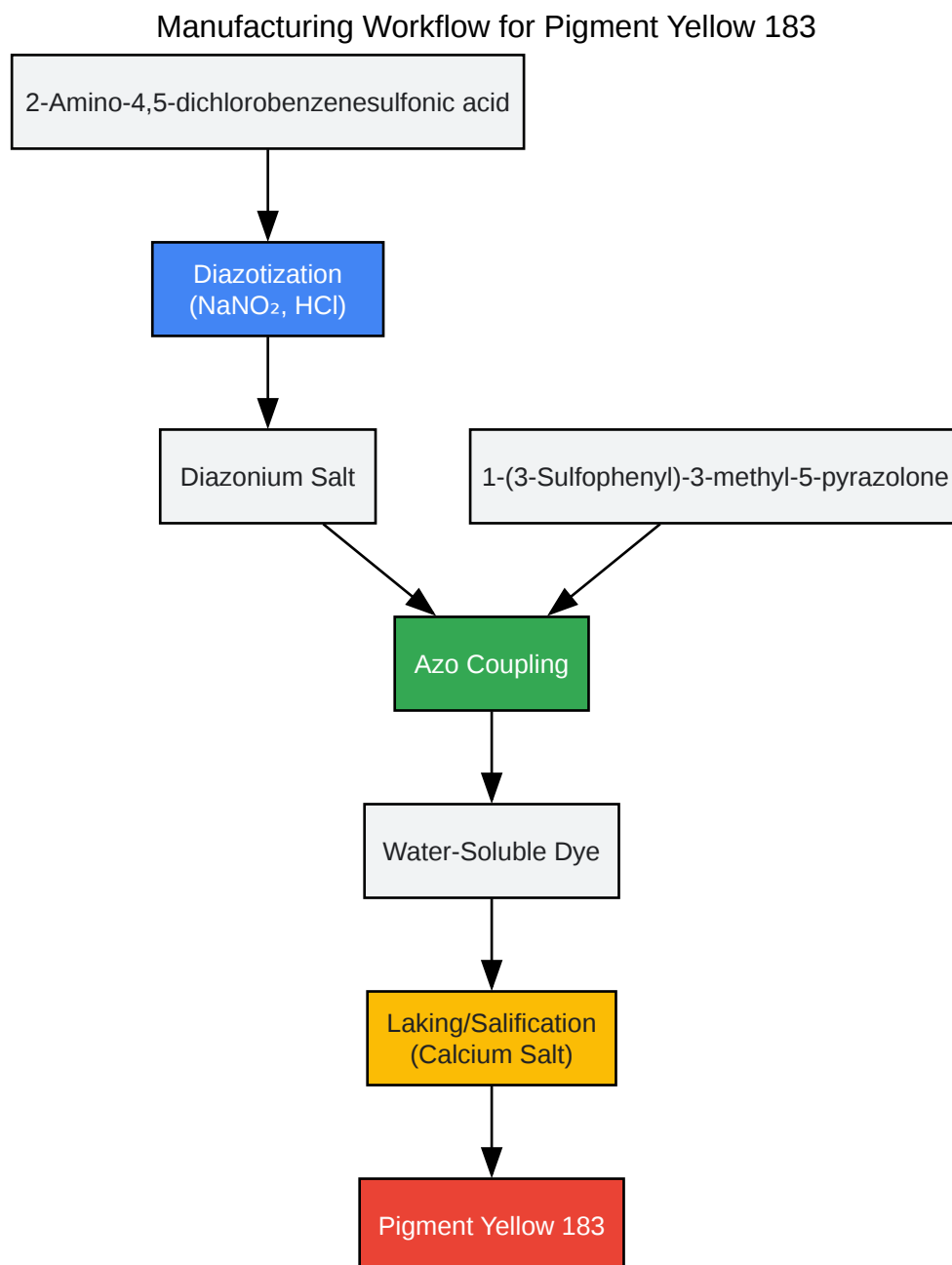
- **Diazotization:** The process begins with the diazotization of 2-Amino-4,5-dichlorobenzenesulfonic acid.<sup>[2]</sup> This reaction, typically carried out in an acidic solution with sodium nitrite, converts the primary aromatic amine into a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with 1-(3-Sulfophenyl)-3-methyl-5-pyrazolone.<sup>[2]</sup> This coupling reaction forms the azo chromophore responsible for the pigment's color.
- **Laking/Salification:** The final step involves the conversion of the resulting water-soluble dye into an insoluble pigment by forming a calcium salt.<sup>[2]</sup> This is achieved by adding a soluble calcium salt, which precipitates the pigment.

## Fastness Testing (General Methodology)

While detailed experimental protocols from academic literature are not readily available for this industrial pigment, technical data sheets suggest standardized testing methods. For instance, acid and alkali resistance is determined by immersing the pigmented material in a 10% hydrochloric acid or sodium hydroxide solution, respectively, and then evaluating the degree of color change against a gray scale.<sup>[12]</sup>

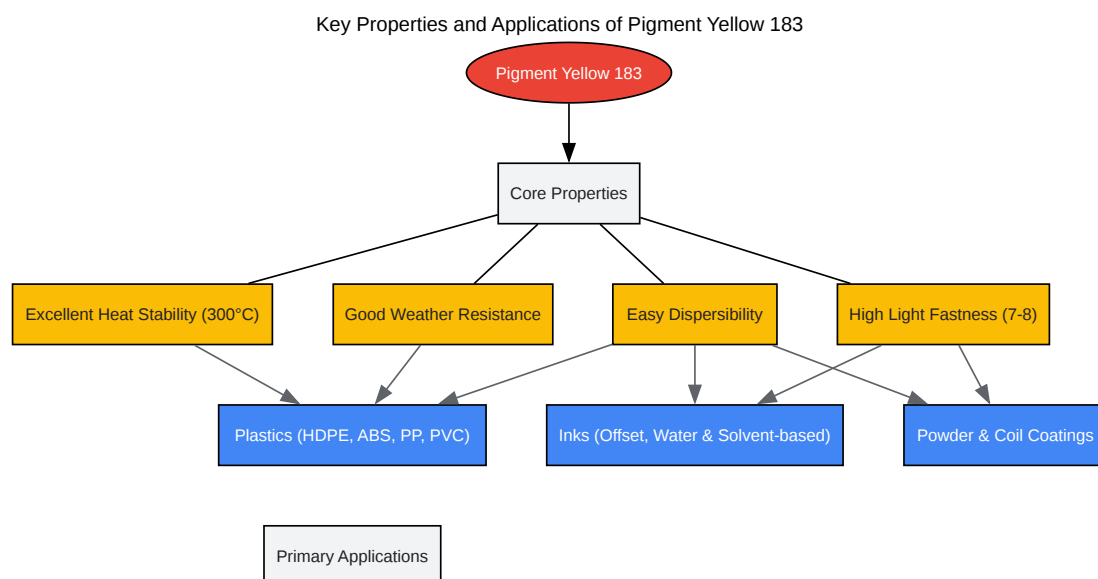
## Logical Relationships and Workflows

Due to the nature of **Pigment Yellow 183** as an industrial chemical, information regarding its involvement in biological signaling pathways is not applicable. However, the following diagrams illustrate the logical workflow of its synthesis and its key properties influencing its applications.



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Caption: Manufacturing Workflow for **Pigment Yellow 183**.



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Caption: Key Properties and Applications of **Pigment Yellow 183**.

## Applications

**Pigment Yellow 183** is primarily utilized in applications that demand high thermal stability and excellent light and weather fastness. Its reddish-yellow shade and ease of dispersion make it a versatile choice for various systems.<sup>[1]</sup>

- **Plastics:** It is highly recommended for coloring a wide range of plastics, including engineering plastics like ABS and HDPE that are processed at high temperatures.<sup>[1][11]</sup> Its non-warping nature is a significant advantage in plastic applications.<sup>[10]</sup>

- Coatings: The pigment is suitable for powder coatings and coil coatings where durability and color retention are critical.[1][11]
- Inks: It finds use in offset, water-based, and solvent-based inks.[11]

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